

An In-depth Technical Guide to Biochemical Assays for Topoisomerase I Activity

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Compound of Interest

Compound Name: *Topoisomerase I inhibitor 12*

Cat. No.: *B12381055*

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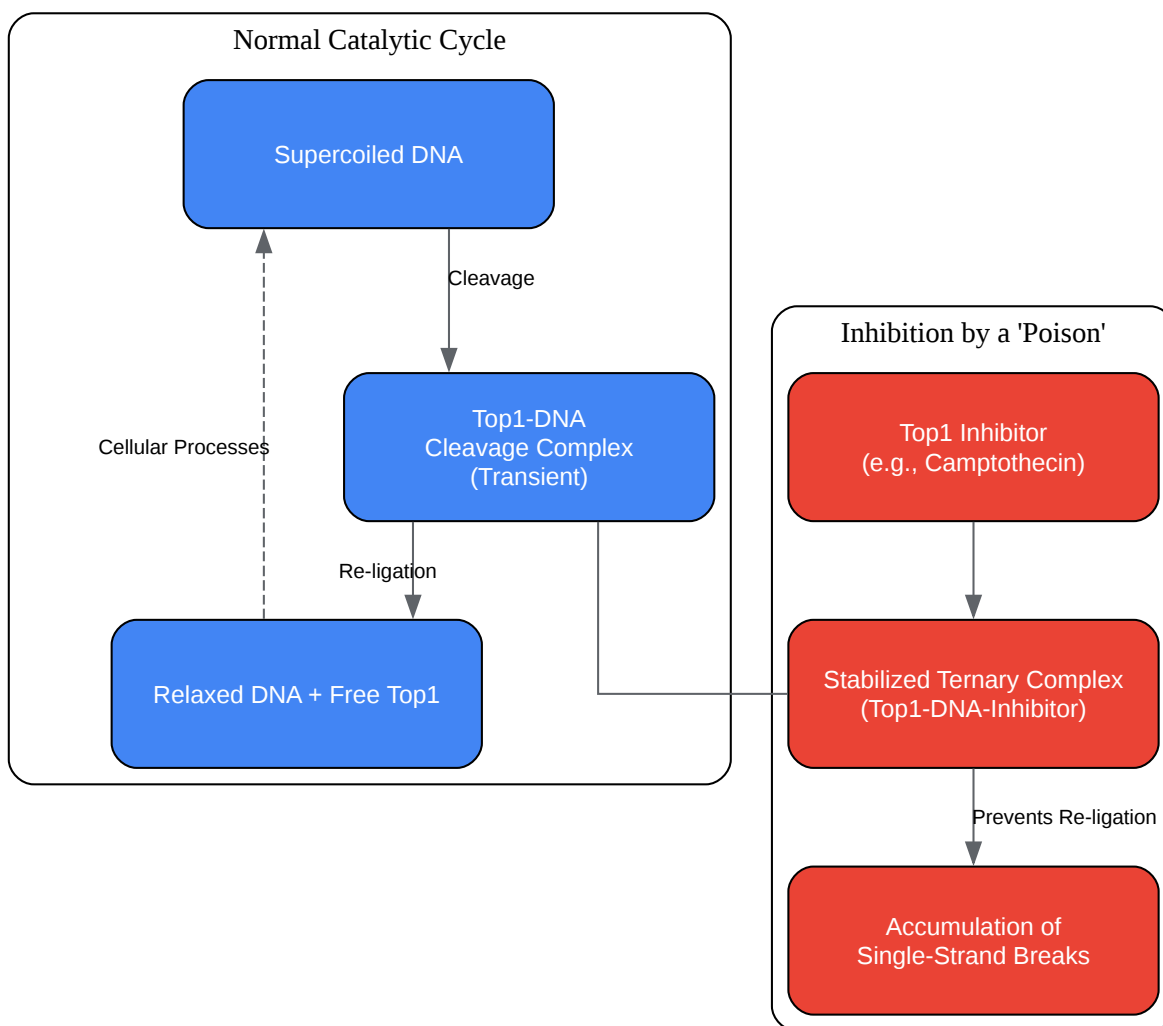
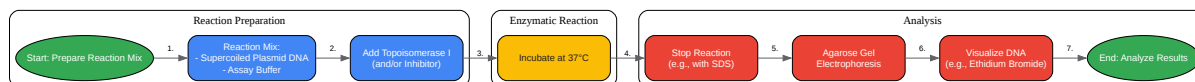
For Researchers, Scientists, and Drug Development Professionals

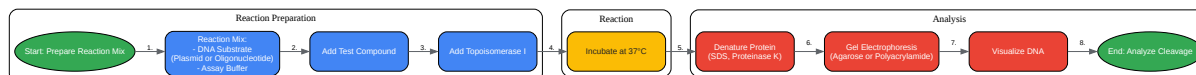
This guide provides a comprehensive overview of the core biochemical assays used to measure the enzymatic activity of Topoisomerase I (Top1). Top1 is a critical nuclear enzyme that alleviates torsional stress in DNA during replication and transcription by introducing transient single-strand breaks. This catalytic activity makes it a key target for cancer chemotherapy. The assays detailed below are fundamental for the discovery and characterization of Top1-targeting drugs.

DNA Relaxation Assay

The DNA relaxation assay is the most common method for measuring the catalytic activity of Top1. It is based on the principle that supercoiled plasmid DNA has a more compact structure and migrates faster through an agarose gel compared to its relaxed counterpart. Top1 relieves the supercoiling of the plasmid, leading to a change in its electrophoretic mobility.

Experimental Workflow: DNA Relaxation Assay





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